

A Comprehensive Technical Guide to Dicyclohexylcarbodiimide (DCC) in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dicyclohexylcarbodiimide

Cat. No.: B1669883

[Get Quote](#)

Introduction

N,N'-**Dicyclohexylcarbodiimide**, commonly abbreviated as DCC, is a powerful and widely utilized reagent in organic chemistry.[1] Primarily recognized for its role as a dehydrating agent, DCC facilitates a variety of condensation reactions, where the formation of a new bond is accompanied by the elimination of a water molecule.[1] Since its introduction as a peptide coupling agent in 1955 by Sheehan and Hess, DCC has become an indispensable tool for the formation of amide bonds, particularly in peptide synthesis.[2][3] Its utility extends to the synthesis of esters, anhydrides, and nitriles, as well as in specific oxidation reactions.[4][5][6] This guide provides an in-depth overview of DCC's properties, mechanisms, primary applications, and experimental protocols for researchers and professionals in chemical and pharmaceutical development.

Physicochemical Properties of Dicyclohexylcarbodiimide

DCC is a waxy, white crystalline solid characterized by a sweet odor.[2][5] A key physical property is its low melting point, which allows it to be conveniently handled as a liquid after gentle warming.[2][4] It exhibits high solubility in many common organic solvents but is insoluble in water.[2][5]

Property	Value
Chemical Formula	C ₁₃ H ₂₂ N ₂
Molar Mass	206.33 g/mol
Appearance	Waxy white solid[2][5]
Melting Point	34–35 °C[6]
Boiling Point	154–156 °C at 11 mmHg[6]
Solubility	Highly soluble in dichloromethane (DCM), tetrahydrofuran (THF), acetonitrile, and dimethylformamide (DMF)[2][5]
Water Solubility	Insoluble[2][5]
CAS Number	538-75-0[5]

Core Application: Amide and Peptide Bond Formation

The primary and most celebrated use of DCC is in the formation of amide bonds, the cornerstone of peptide synthesis.[3][4] DCC acts by activating the carboxyl group of a carboxylic acid, rendering it susceptible to nucleophilic attack by an amine.

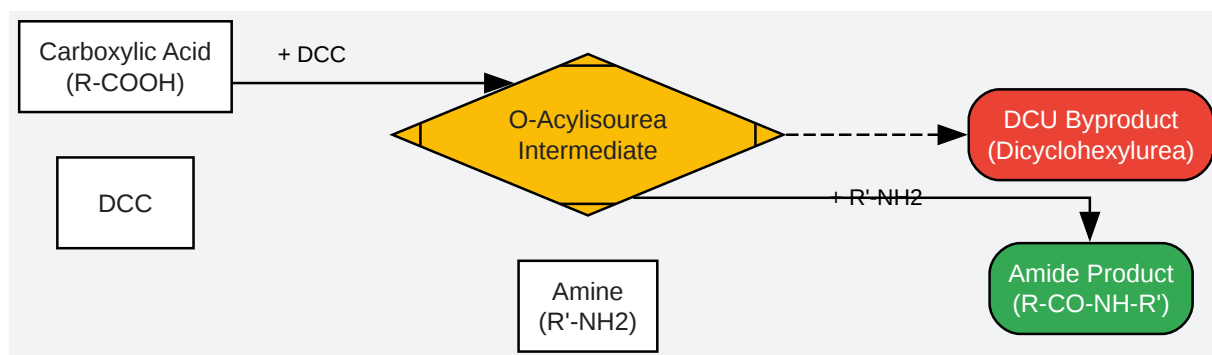
Mechanism of Action

The reaction proceeds through a highly reactive O-acylisourea intermediate.[7]

- **Activation:** The carboxylic acid adds across the N=C=N bond of DCC. The oxygen of the carboxyl group attacks the electrophilic central carbon of the carbodiimide.
- **Intermediate Formation:** This addition forms the O-acylisourea intermediate, which is an excellent leaving group.[7]
- **Nucleophilic Attack:** The amino group of the second reactant (an amine or amino acid) attacks the carbonyl carbon of the activated intermediate.[3]

- **Bond Formation & Byproduct:** This attack results in the formation of the desired amide bond and the release of N,N'-dicyclohexylurea (DCU), a stable urea derivative.

DCU is nearly insoluble in most common organic solvents, which facilitates its removal from the reaction mixture by simple filtration.[5][8]



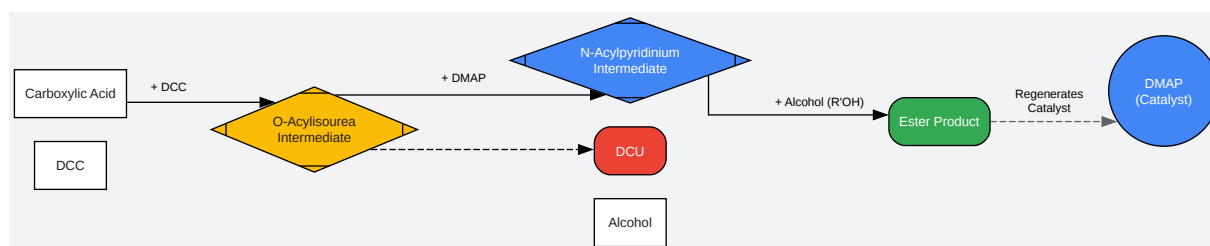
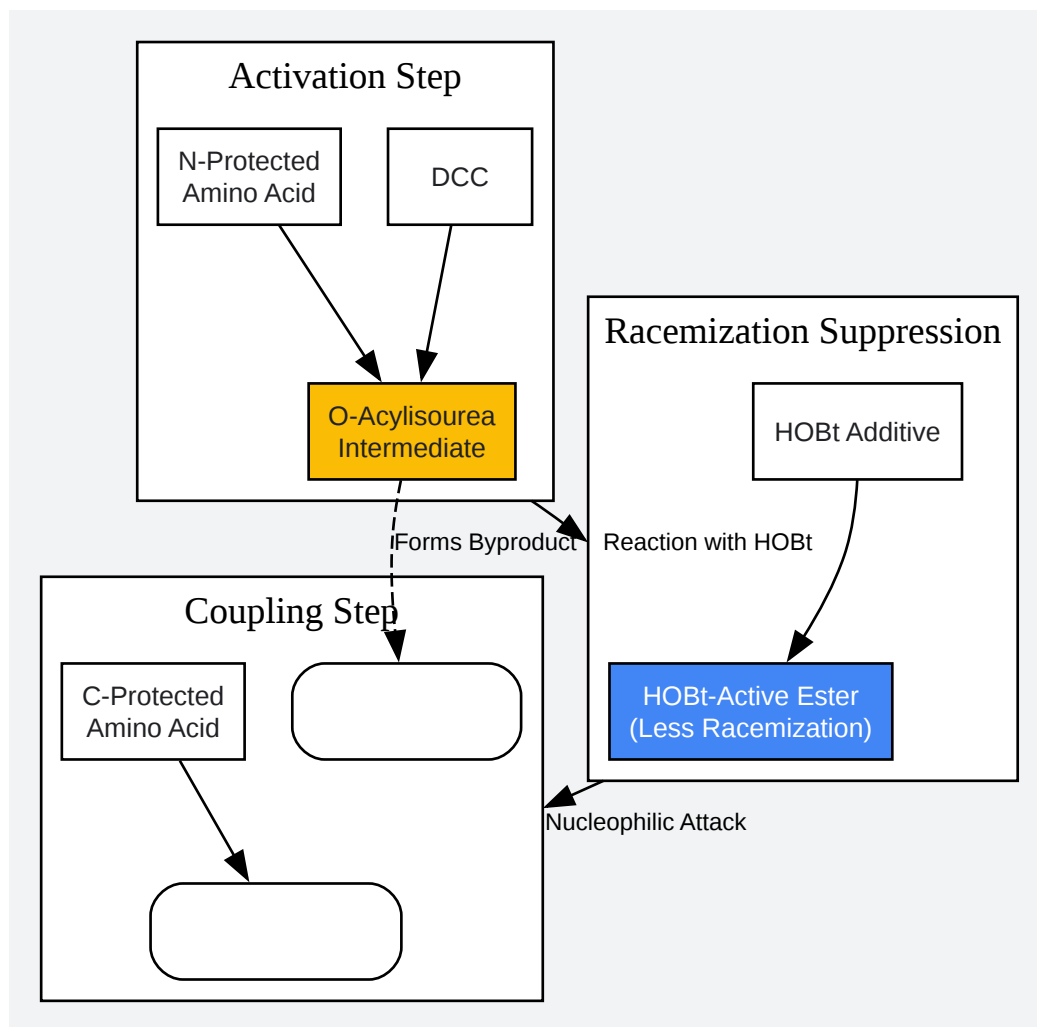
[Click to download full resolution via product page](#)

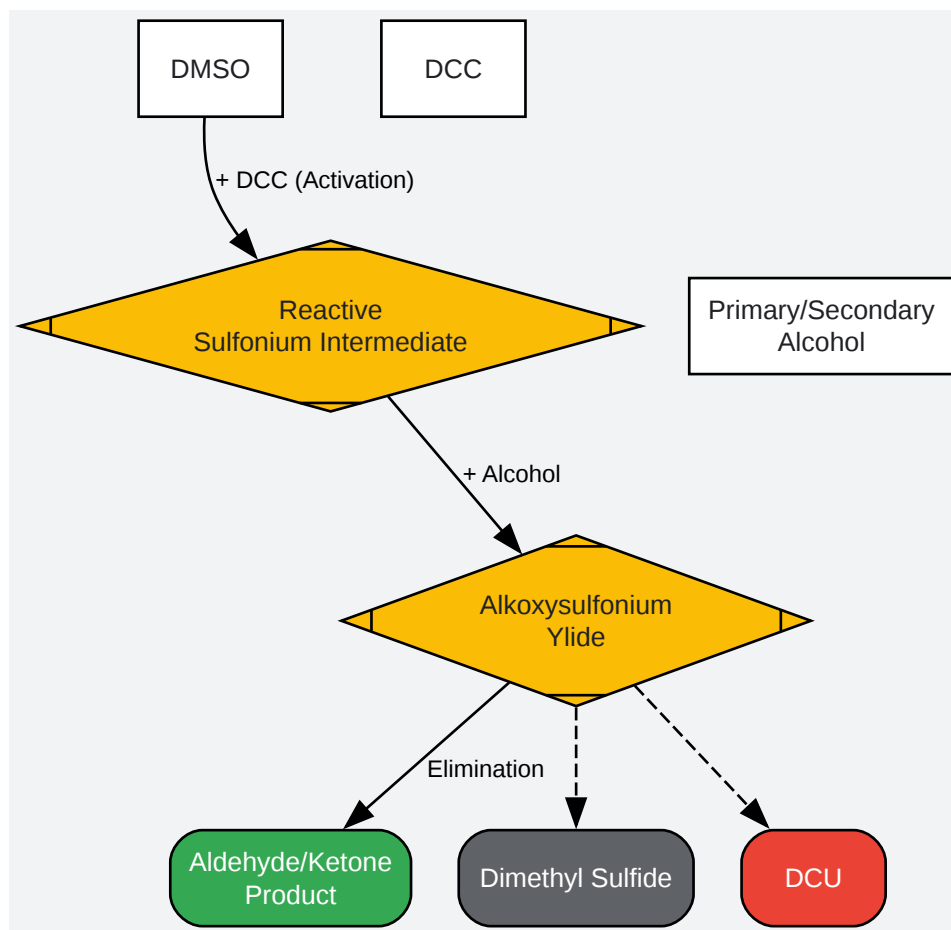
Caption: General mechanism for DCC-mediated amide bond formation.

Application in Peptide Synthesis and Racemization Control

In peptide synthesis, particularly when coupling chiral amino acids, a significant side reaction is racemization of the activated amino acid.[8] The highly reactive O-acylisourea intermediate can cyclize to form an oxazolone, which can easily tautomerize, leading to a loss of stereochemical integrity.

To suppress this side reaction and improve reaction yields, additives such as 1-hydroxybenzotriazole (HOBt) or N-hydroxysuccinimide (NHS) are frequently used.[7] These additives react with the O-acylisourea intermediate to form a less reactive, but still activated, HOBt or NHS ester. This new intermediate is less prone to racemization and reacts cleanly with the incoming amine to form the peptide bond.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. proprep.com [proprep.com]
- 2. Dicyclohexylcarbodiimide | PPTX [slideshare.net]
- 3. The Role of Dicyclohexylcarbodiimide (DCC) in Peptide Synthesis - Creative Peptides [creative-peptides.com]
- 4. Dicyclohexylcarbodiimide: A Systematic Review of its Applications in Organic Chemistry_Chemicalbook [chemicalbook.com]

- 5. N,N'-Dicyclohexylcarbodiimide - Wikipedia [en.wikipedia.org]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. nbinno.com [nbinno.com]
- 8. thieme-connect.com [thieme-connect.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Dicyclohexylcarbodiimide (DCC) in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669883#what-is-dicyclohexylcarbodiimide-and-its-primary-use-in-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com